

# Essential Safety and Handling Guide for KRAS G12C Inhibitor 19 (LY3537982)

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## Compound of Interest

Compound Name: KRAS G12C inhibitor 19

Cat. No.: B15124919

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **KRAS G12C inhibitor 19**, also known as LY3537982. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

## Hazard Identification and Safety Precautions

**KRAS G12C inhibitor 19** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. It is essential to take the following precautions to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE) and Engineering Controls:

Proper PPE and engineering controls are the first line of defense against chemical exposure. Always use this compound within a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols[1][2].

Item	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles.	To prevent eye contact with dust or splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact.
Body Protection	Laboratory coat.	To protect skin and personal clothing.
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or for spill cleanup.	To prevent inhalation of dust or aerosols.
Engineering Controls	Work in a well-ventilated area, such as a chemical fume hood.	To minimize inhalation exposure.

## Experimental Protocols: Handling and Storage

Strict adherence to proper handling and storage protocols is vital to maintain the integrity of the compound and the safety of laboratory personnel.

### Handling:

- Avoid contact with skin, eyes, and clothing[1][2].
- Do not breathe dust or aerosols[1][2].
- Wash hands thoroughly after handling[1][3].
- Do not eat, drink, or smoke in areas where the compound is handled[1][3].

### Storage:

- Store in a tightly sealed container in a cool, well-ventilated area[1][2].
- Protect from direct sunlight and sources of ignition[1][2].
- Recommended storage as a powder is at -20°C[1].

- If in solvent, store at -80°C[1].

## Emergency Procedures

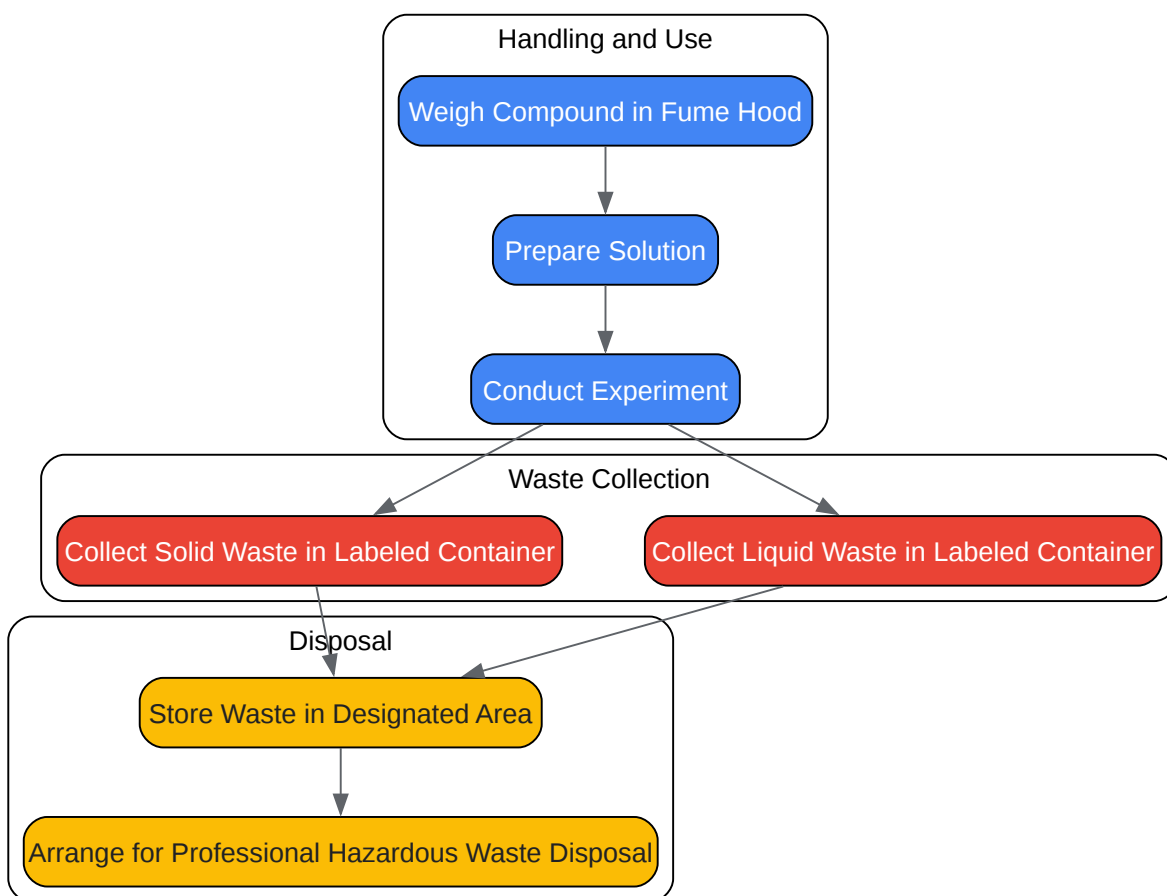
In the event of accidental exposure or a spill, immediate and appropriate action is critical.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][2]
Skin Contact	Remove contaminated clothing and rinse skin thoroughly with water. Seek medical attention if irritation develops.[1][2]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.[1][2]
Spill	Evacuate the area. Wear appropriate PPE. Absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.[2]

## Disposal Plan

Dispose of **KRAS G12C inhibitor 19** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations[1][3]. This compound is very toxic to aquatic life, so it is imperative to prevent its release into the environment[1][3].

Disposal Workflow:



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### Safe Handling and Disposal Workflow

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## References

- 1. LY3537982 (KRAS G12C inhibitor 19)[2649788-46-3]MSDS [dcchemicals.com]
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